

Technical Guide: 2'-Deoxyadenosine-15N5,d13 for Advanced Quantitative Analysis

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Compound of Interest

Compound Name: 2'-Deoxyadenosine-15N5,d13

Cat. No.: B15554195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2'-Deoxyadenosine-15N5,d13**, a stable isotope-labeled internal standard crucial for highly accurate and sensitive quantification of 2'-deoxyadenosine and its metabolites. This document details supplier and catalog information, experimental protocols for its application in isotope dilution mass spectrometry, and relevant biological pathways.

Supplier and Catalog Information

2'-Deoxyadenosine-15N5,d13 and its closely related isotopologues are available from several specialized chemical suppliers. These compounds are primarily used in research and development and are not intended for human use.

Supplier	Product Name	Catalog Number	Pack Size	Notes
MedChemExpress (via Lucerna-Chem AG)	2'-Deoxyadenosine -15N5,d13	HY-W040329S3	1 mg	Deuterium and 15N labeled 2'-Deoxyadenosine. [1]
Invivochem	2'-Deoxyadenosine -d13	Inquire	Inquire	Deuterated 2'-Deoxyadenosine.
Cambridge Isotope Laboratories, Inc.	2'-Deoxyadenosine (¹⁵ N ₅ , 96-98%)	NLM-3895-25	25 mg	15N labeled 2'-Deoxyadenosine monohydrate. [2]
Sigma-Aldrich (Merck)	2'-Deoxyadenosine - ¹³ C ₁₀ , ¹⁵ N ₅ 5'-monophosphate disodium salt	Inquire	Custom	¹³ C and ¹⁵ N labeled 2'-Deoxyadenosine monophosphate.

Note: Availability and catalog numbers are subject to change. Please consult the respective supplier's website for the most current information.

Physicochemical Data

Property	Value
Molecular Formula	C ₁₀ D ₁₃ ¹⁵ N ₅ O ₃
Molecular Weight	269.29 g/mol [1]
Appearance	Solid
Solubility	Soluble in DMSO. [1]
Storage	Store at -20°C for long-term stability.

Core Application: Isotope Dilution Mass Spectrometry

The primary application of **2'-Deoxyadenosine-15N5,d13** is as an internal standard in isotope dilution mass spectrometry (IDMS). This technique is the gold standard for the quantitative analysis of molecules in complex biological matrices due to its high accuracy and precision.^[3] The isotopically labeled standard, with a known concentration, is added to a sample at an early stage of preparation. It behaves almost identically to the endogenous analyte throughout extraction, purification, and ionization. By measuring the ratio of the analyte to the internal standard, precise quantification can be achieved, correcting for sample loss and matrix effects.^[3]

A key application of this methodology is the quantification of DNA adducts, which are modifications to DNA that can arise from exposure to carcinogens or from endogenous processes like oxidative stress. Accurate measurement of these adducts is critical in toxicology and cancer research.

Experimental Protocols

While a specific, universal protocol for **2'-Deoxyadenosine-15N5,d13** is not available, the following sections outline a generalized workflow for the quantification of 2'-deoxyadenosine and its modified forms in biological samples, such as urine or DNA hydrolysates, using LC-MS/MS. This is a composite protocol based on established methods for similar analyses.

Sample Preparation: DNA Adduct Analysis from Biological Tissue

This protocol describes the extraction and hydrolysis of DNA from tissue to prepare it for the analysis of 2'-deoxyadenosine and its adducts.

Materials:

- Tissue sample
- DNA isolation kit

- Enzymatic digestion buffer (e.g., 10 mM Tris-HCl, 5 mM MgCl₂)
- DNase I, Nuclease P1, and Alkaline Phosphatase
- **2'-Deoxyadenosine-15N5,d13** internal standard solution
- Centrifugal filters (for protein removal)

Procedure:

- DNA Isolation: Isolate genomic DNA from the tissue sample using a commercial DNA isolation kit according to the manufacturer's instructions.
- DNA Quantification: Determine the concentration and purity of the isolated DNA using UV spectrophotometry.
- Internal Standard Spiking: Add a known amount of **2'-Deoxyadenosine-15N5,d13** internal standard to the DNA sample.
- Enzymatic Hydrolysis:
 - Incubate the DNA sample with DNase I in the appropriate buffer to digest the DNA into smaller fragments.
 - Add Nuclease P1 to the mixture and incubate to hydrolyze the DNA to individual deoxynucleoside 3'-monophosphates.
 - Adjust the pH and add Alkaline Phosphatase to dephosphorylate the deoxynucleoside monophosphates to deoxynucleosides.
- Protein Removal: Remove the enzymes from the reaction mixture by passing the sample through a centrifugal filter.
- Sample Concentration: Dry the sample under vacuum and reconstitute in a small volume of the initial mobile phase for LC-MS/MS analysis.

Sample Preparation: Nucleoside Analysis from Urine

This protocol details the preparation of urine samples for the quantification of 2'-deoxyadenosine.

Materials:

- Urine sample
- **2'-Deoxyadenosine-15N5,d13** internal standard solution
- Acetonitrile
- Centrifuge
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Procedure:

- **Sample Collection:** Collect a urine sample and store it at -80°C until analysis.
- **Internal Standard Spiking:** Thaw the urine sample and add a known amount of **2'-Deoxyadenosine-15N5,d13** internal standard.
- **Protein Precipitation:** Add cold acetonitrile to the urine sample to precipitate proteins.
- **Centrifugation:** Centrifuge the sample to pellet the precipitated proteins.
- **Solid-Phase Extraction (SPE):**
 - Condition the C18 SPE cartridge with methanol and then water.
 - Load the supernatant onto the SPE cartridge.
 - Wash the cartridge with water to remove salts and other polar impurities.
 - Elute the nucleosides with a suitable solvent, such as methanol or a methanol/water mixture.
- **Sample Concentration:** Dry the eluate under a stream of nitrogen or by vacuum centrifugation and reconstitute the residue in the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Reversed-phase C18 column
- Tandem mass spectrometer (e.g., triple quadrupole) with an electrospray ionization (ESI) source

LC Conditions (Example):

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient from 5% to 95% B over a set time, followed by a re-equilibration step.
- Flow Rate: Appropriate for the column dimensions (e.g., 0.2-0.5 mL/min).
- Column Temperature: 40°C

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - 2'-Deoxyadenosine: Monitor the transition from the precursor ion (protonated molecule) to a specific product ion.
 - **2'-Deoxyadenosine-15N5,d13**: Monitor the corresponding mass-shifted transition. The specific m/z values will depend on the exact labeling pattern.

- Optimization: Optimize ion source parameters (e.g., capillary voltage, source temperature) and collision energy for each analyte and internal standard to achieve maximum sensitivity.

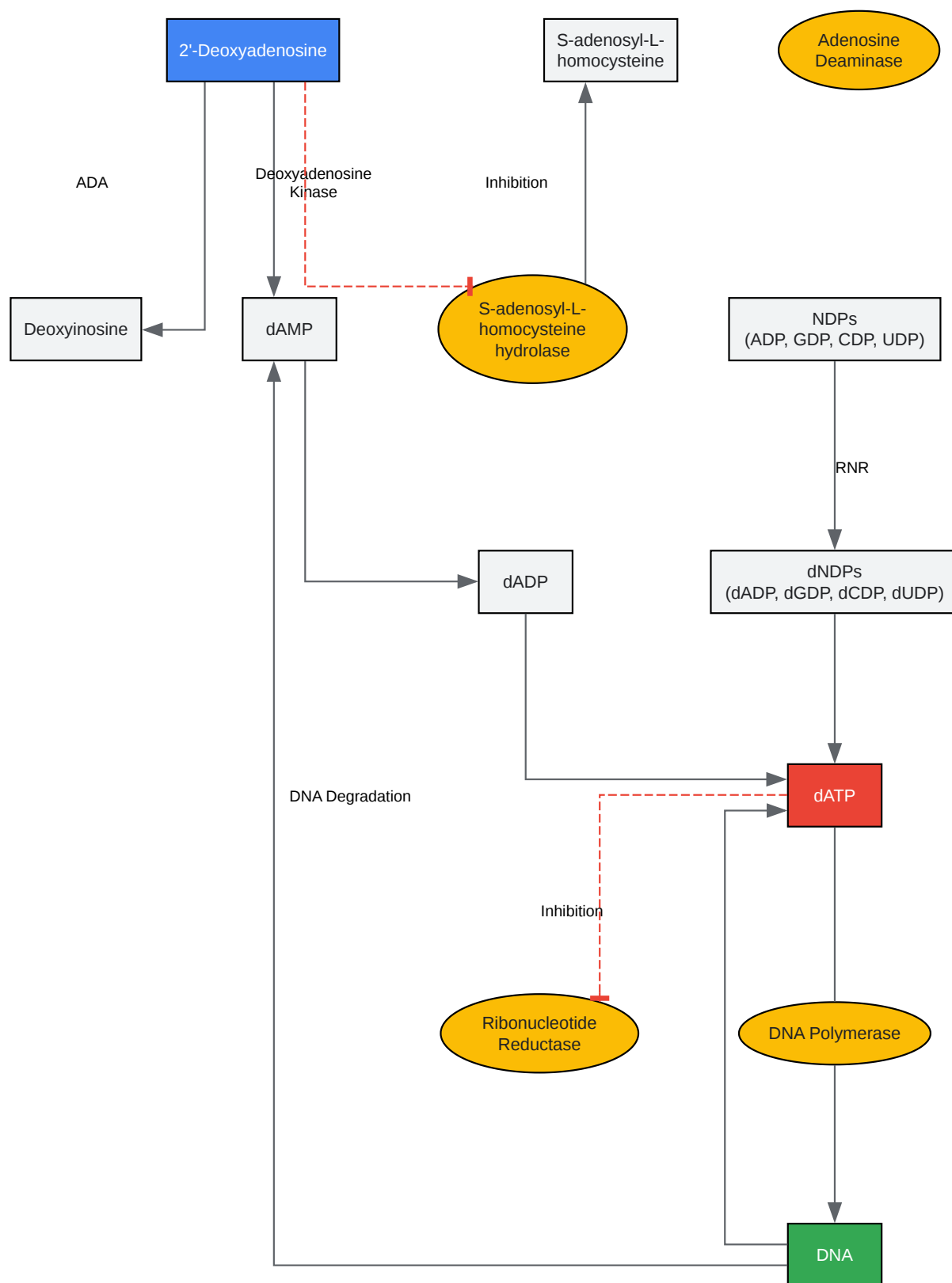
Data Analysis:

- Integrate the peak areas for both the endogenous 2'-deoxyadenosine and the **2'-Deoxyadenosine-15N5,d13** internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Determine the concentration of the analyte in the original sample using a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

Biological Pathways and Experimental Workflows

Deoxyadenosine Metabolism

2'-Deoxyadenosine is a fundamental component of DNA and is involved in key metabolic pathways. An accumulation of deoxyadenosine, for instance in Adenosine Deaminase (ADA) deficiency, can be toxic to cells, particularly lymphocytes. The following diagram illustrates the central role of deoxyadenosine in cellular metabolism.



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Caption: Metabolic pathways of 2'-deoxyadenosine.

Experimental Workflow for Isotope Dilution Mass Spectrometry

The following diagram outlines the logical flow of a typical experiment using **2'-Deoxyadenosine-15N5,d13** as an internal standard for quantitative analysis.



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Caption: Isotope Dilution Mass Spectrometry Workflow.

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References

- 1. Investigation of 2'-Deoxyadenosine-derived Adducts Specifically Formed in Rat Liver and Lung DNA by N'-Nitrosonornicotine (NNN) Metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Automated Identification of Modified Nucleosides during HRAM-LC-MS/MS using a Metabolomics ID Workflow with Neutral Loss Detection. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 3. Automated Identification of Modified Nucleosides during HRAM-LC-MS/MS using a Metabolomics ID Workflow with Neutral Loss Detection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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